

Technical Comparison: Mass Spectral Fragmentation Dynamics of 4-FEC vs. 4-FMC

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Compound of Interest

Compound Name: *4-Fluoroethcathinone
(hydrochloride)*

Cat. No.: *B1163646*

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Executive Summary

4-FMC (Flephedrone) and 4-FEC are structural homologs within the synthetic cathinone class. While they share an identical 4-fluorobenzoyl core, they differ by a single methylene unit () on the nitrogen substituent.

In Gas Chromatography-Mass Spectrometry (GC-MS) using Electron Ionization (EI), this structural difference dictates a predictable shift in the base peak (immonium ion) while preserving the acylium ion series.

- Primary Discriminator: The base peak shifts from 58 (4-FMC) to 72 (4-FEC).
- Commonality: Both exhibit a characteristic fragment at 123 (4-fluorobenzoyl cation).

Structural Context & Homology

Understanding the precise atomic arrangement is a prerequisite for interpreting the fragmentation logic.

Compound	IUPAC Name	Formula	MW (g/mol)	N-Substituent
4-FMC	1-(4-fluorophenyl)-2-(methylamino)propan-1-one		181.21	Methyl ()
4-FEC	1-(4-fluorophenyl)-2-(ethylamino)propan-1-one		195.23	Ethyl ()

Mechanistic Deep Dive: α -Cleavage Pathways

The dominant fragmentation mechanism for cathinones under EI (70 eV) is

α -cleavage initiated by the radical site on the nitrogen atom. This process breaks the C-C bond between the carbonyl carbon and the

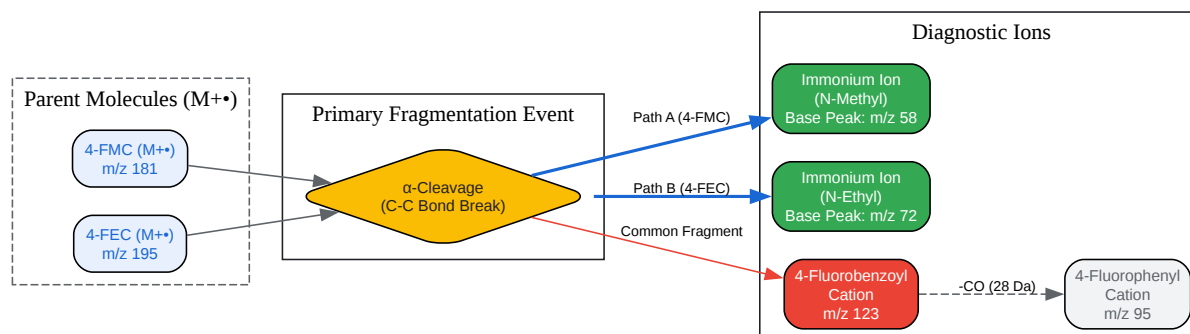
α -carbon.

The Fragmentation Logic[1]

- Ionization: Removal of an electron from the nitrogen lone pair creates the molecular ion ().
- α -Cleavage: The bond adjacent to the radical site breaks to stabilize the charge, resulting in two primary fragments:
 - Immonium Ion (Base Peak): Carries the amine side chain.
 - Acylium Ion: Carries the aromatic ring (4-fluorobenzoyl).

Visualization of Pathway

The following diagram illustrates the divergent pathways that generate the diagnostic ions.



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Caption: Divergent

-cleavage pathways for 4-FMC and 4-FEC. Note the distinct base peaks (green) vs. the shared acylium fragment (red).

Experimental Data Comparison

The following table summarizes the key ions observed in standard EI spectra.

Ion Type	Fragment Structure	4-FMC ()	4-FEC ()	Abundance
Base Peak	Immonium Ion	58	72	100%
Acylium Ion	4-Fluorobenzoyl	123	123	High (~10-40%)
Aryl Cation	4-Fluorophenyl	95	95	Moderate
Molecular Ion	Parent	181	195	Very Low / Absent

Critical Analysis of Data

- The "Homolog Shift": The mass difference of 14 Da () is observed solely in the base peak (58 72) and the molecular ion (181 195). The aromatic series (123, 95) remains static.
- Absence of Molecular Ion: Synthetic cathinones are labile. In many EI spectra, the molecular ion () is indistinguishable from baseline noise. Do not rely on for primary identification.
- Isomer Trap (Warning):
 - 4-FEC (72) is isomeric with 4-Fluoro-N,N-dimethylcathinone. Both will produce a base peak at 72 via -cleavage.[1]

- differentiation: These must be separated chromatographically (Retention Time) or via derivatization (4-FEC has a secondary amine and will derivatize; the N,N-dimethyl variant is a tertiary amine and will not).

Validated Experimental Protocol (GC-MS)

To reproduce these results, use the following SWGDRUG-compliant workflow.

A. Sample Preparation (Liquid-Liquid Extraction)

- Step 1: Dissolve ~10 mg of sample in 1 mL deionized water.
- Step 2: Basify with 2 drops of 1M NaOH (pH > 10) to liberate the free base.
- Step 3: Add 1 mL extraction solvent (e.g., Hexane or Ethyl Acetate). Vortex for 30 seconds.
[\[1\]](#)
- Step 4: Centrifuge. Transfer the top organic layer to a GC vial.
 - Why: Analyzing the free base improves peak shape and prevents thermal degradation of the salt form in the injection port.

B. Instrument Parameters

- System: Agilent 7890/5977 (or equivalent).
- Column: DB-1MS or HP-5MS (30m
0.25mm
0.25
m).
- Inlet: Split mode (20:1 to 50:1), 250°C.
- Carrier Gas: Helium, constant flow 1.0 mL/min.
- Oven Program:

- Initial: 80°C (hold 1 min).
- Ramp: 15°C/min to 280°C.
- Final: Hold 5 min.
- MS Source: Electron Ionization (70 eV), 230°C.
- Scan Range:
40–450.

References

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